

Navigating the Safety Profile of (2-methyl-2-phenylpropyl) acetate: A Technical Guide

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Compound of Interest

Compound Name: (2-methyl-2-phenylpropyl) acetate

Cat. No.: B098411

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For Researchers, Scientists, and Drug Development Professionals

(2-methyl-2-phenylpropyl) acetate, also known as neophyl acetate, is a chemical intermediate utilized in various industrial applications, including the synthesis of pharmaceutical compounds like Fexofenadine.^[1] While it plays a role in these processes, a comprehensive and publicly available safety profile, including detailed toxicological and ecotoxicological data, remains limited. This guide provides a thorough overview of the currently accessible safety information for **(2-methyl-2-phenylpropyl) acetate** (CAS No. 18755-52-7), highlighting areas where data is inconsistent or absent to ensure cautious and informed handling.

Physicochemical Properties

Understanding the physical and chemical characteristics of a substance is the first step in a robust safety assessment. The following table summarizes the available data for **(2-methyl-2-phenylpropyl) acetate**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[2][3][4]
Molecular Weight	192.25 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid	ChemBK, JIGS Chemical Limited
Density	0.998 g/cm ³	ChemBK, NINGBO INNO PHARMCHEM CO.,LTD.
Boiling Point	256.8 °C at 760 mmHg	[5][6]
Flash Point	100.8 °C	[5][6]
Vapor Pressure	0.0151 mmHg at 25°C	[5][6]
Refractive Index	1.489	NINGBO INNO PHARMCHEM CO.,LTD.
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and acetone.	ChemBK, Scimplify

Hazard Identification and Classification

The classification of **(2-methyl-2-phenylpropyl) acetate** under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is inconsistent across various sources. This discrepancy underscores the need for careful handling and a conservative approach to safety.

Some suppliers do not classify the substance as hazardous under standard use. However, other sources provide a GHS07 "Warning" pictogram with the hazard statement H302: "Harmful if swallowed".

GHS Classification Comparison

Source	GHS Pictogram	Signal Word	Hazard Statement(s)
Guidechem	No data available	No data available	No data available
BLD Pharm	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
ChemScene	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed

Due to these conflicting classifications, it is prudent to handle **(2-methyl-2-phenylpropyl) acetate** as a substance that is potentially harmful if ingested.

Toxicological and Ecotoxicological Information

A critical gap in the safety profile of **(2-methyl-2-phenylpropyl) acetate** is the lack of publicly available, detailed toxicological and ecotoxicological data. Extensive searches for information such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for oral, dermal, and inhalation routes, as well as data on skin/eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity, did not yield specific experimental results for this compound.

Similarly, information regarding the environmental fate and effects of **(2-methyl-2-phenylpropyl) acetate**, including its biodegradability, bioaccumulation potential, and toxicity to aquatic life, is not readily available. No registration dossier was found in the ECHA (European Chemicals Agency) database, nor was an OECD SIDS (Screening Information Dataset) report available, which would typically provide such detailed information.

Experimental Protocols

Given the absence of published, detailed safety studies, specific experimental protocols for the toxicological and ecotoxicological assessment of **(2-methyl-2-phenylpropyl) acetate** cannot be provided. Standard OECD guidelines for testing of chemicals would be the recommended starting point for any de novo evaluation of this substance.

Safe Handling and First Aid Measures

In the absence of comprehensive safety data, a cautious approach to handling is essential. The following recommendations are based on general principles for handling laboratory chemicals with unknown long-term effects.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a laboratory coat.

General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

Storage and Disposal

Storage:

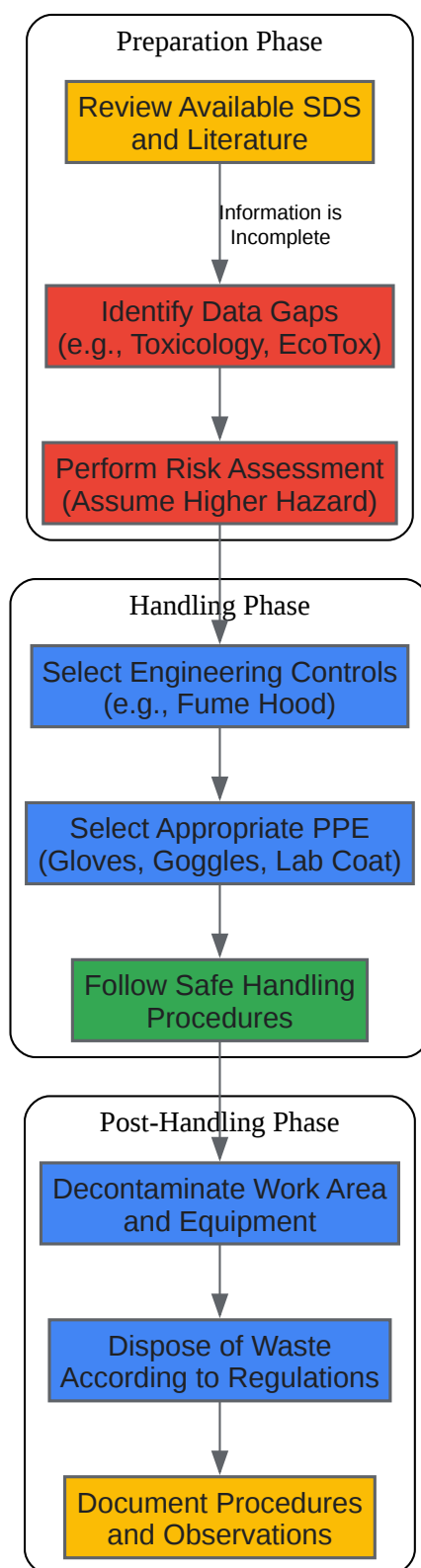
- Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat and sources of ignition.

Disposal:

- Dispose of contents/container in accordance with local, regional, national, and international regulations. Do not let the product enter drains.

Workflow for Handling Chemicals with Limited Safety Data

The following diagram illustrates a recommended workflow when handling a chemical, such as **(2-methyl-2-phenylpropyl) acetate**, for which comprehensive safety data is not available. This workflow emphasizes a precautionary approach to minimize potential risks.



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Workflow for handling chemicals with incomplete safety data.

In conclusion, while **(2-methyl-2-phenylpropyl) acetate** is used in industrial synthesis, the publicly available safety information is not comprehensive. The conflicting GHS classifications and the absence of detailed toxicological and ecotoxicological data necessitate a highly cautious approach. Researchers, scientists, and drug development professionals should handle this substance with appropriate engineering controls and personal protective equipment, assuming a higher level of hazard than what might be indicated by limited data. Further comprehensive safety testing of this compound would be beneficial for all users.

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